

# Navigating the Safety Landscape of 2-Amino-3-methoxybenzaldehyde: A Technical Guide

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## Compound of Interest

Compound Name: 2-Amino-3-methoxybenzaldehyde

Cat. No.: B112917

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This in-depth technical guide provides a comprehensive overview of the safety and handling precautions for **2-Amino-3-methoxybenzaldehyde** (CAS No. 70127-96-7). The information presented herein is intended to equip laboratory personnel with the necessary knowledge to handle this compound responsibly, minimizing exposure risks and ensuring a safe working environment.

## Hazard Identification and Classification

**2-Amino-3-methoxybenzaldehyde** is classified as a hazardous substance. The primary routes of exposure are inhalation, skin contact, and eye contact. The compound is designated with the GHS07 pictogram, indicating that it can cause skin and eye irritation, and may cause respiratory irritation.<sup>[1]</sup> It is also harmful if swallowed.

Signal Word: Danger<sup>[2]</sup>

Hazard Statements:

- H302: Harmful if swallowed.<sup>[1]</sup>
- H315: Causes skin irritation.<sup>[1]</sup>
- H318: Causes serious eye damage.<sup>[2]</sup>

- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[1]
- P264: Wash skin thoroughly after handling.[1]
- P270: Do not eat, drink or smoke when using this product.[1]
- P271: Use only outdoors or in a well-ventilated area.[1]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[1][2]
- P302+P352: IF ON SKIN: Wash with plenty of water.[1]
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[1]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][2]
- P310: Immediately call a POISON CENTER/doctor.[2]
- P330: Rinse mouth.[1]
- P362+P364: Take off contaminated clothing and wash it before reuse.[1]
- P403+P233: Store in a well-ventilated place. Keep container tightly closed.[1]
- P405: Store locked up.[1]
- P501: Dispose of contents/container to an approved waste disposal plant.[1]

## Physical and Chemical Properties

A summary of the known physical and chemical properties of **2-Amino-3-methoxybenzaldehyde** is provided in the table below.

Property	Value	Source
CAS Number	70127-96-7	[1][2]
Molecular Formula	C8H9NO2	[1][2]
Molecular Weight	151.16 g/mol	[1][2]
Physical Form	Liquid	[1]
Storage Temperature	2-8°C	[1][2]

## Exposure Controls and Personal Protection

To minimize the risk of exposure, appropriate engineering controls and personal protective equipment (PPE) must be utilized.

### Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.
- An eyewash station and safety shower should be readily accessible in the immediate work area.

### Personal Protective Equipment (PPE)

PPE Type	Specifications
Eye/Face Protection	Chemical safety goggles or a face shield.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), a lab coat, and closed-toe shoes.
Respiratory Protection	If ventilation is inadequate or if dusts/aerosols are generated, a NIOSH-approved respirator should be worn.

## Handling and Storage

Proper handling and storage procedures are critical to maintaining the stability of **2-Amino-3-methoxybenzaldehyde** and preventing accidental exposure.

- **Handling:** Avoid contact with skin and eyes. Do not breathe vapors or mist. Wash hands thoroughly after handling. Keep away from incompatible materials such as strong oxidizing agents.
- **Storage:** Keep the container tightly closed in a dry, cool, and well-ventilated place.<sup>[1]</sup> Store at 2-8°C, protected from light, and under an inert atmosphere (e.g., nitrogen).<sup>[1][2]</sup>

## First Aid Measures

In the event of exposure, immediate medical attention may be necessary. The following first aid procedures should be followed:

Exposure Route	First Aid Measures
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention. <sup>[1]</sup>
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists. <sup>[1]</sup>
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. <sup>[1]</sup>
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

## Accidental Release and Disposal

### Accidental Release

In the event of a spill, the following steps should be taken:

- Evacuate the area and ensure adequate ventilation.
- Wear appropriate personal protective equipment (PPE).
- Absorb the spill with an inert material (e.g., sand, vermiculite).
- Collect the absorbed material into a suitable, labeled container for disposal.
- Clean the spill area thoroughly.

## Disposal

Dispose of **2-Amino-3-methoxybenzaldehyde** and its containers in accordance with local, state, and federal regulations. Do not allow the chemical to enter drains or waterways.

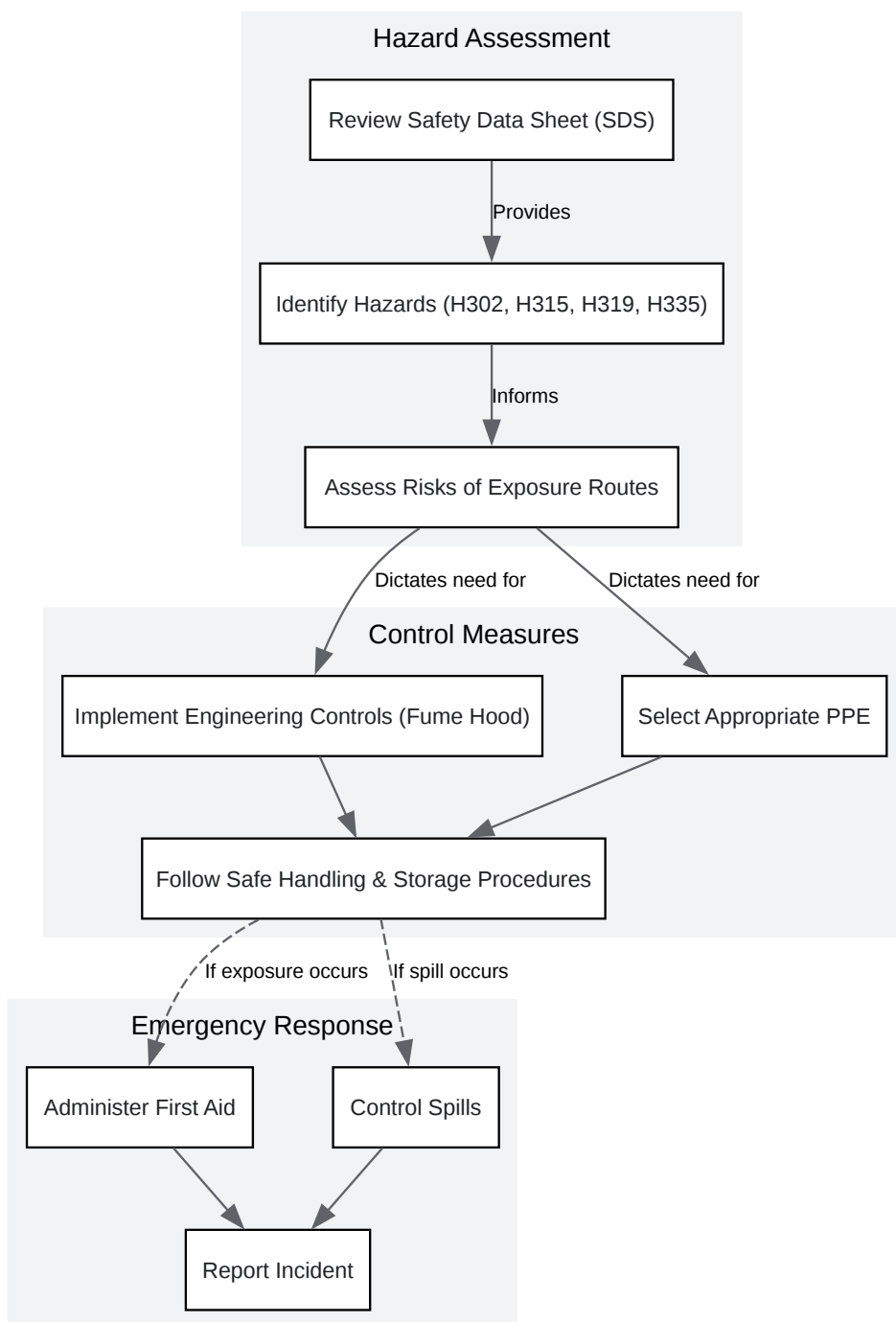
## Toxicological Information

Detailed toxicological data, such as LD50 values, for **2-Amino-3-methoxybenzaldehyde** are not readily available in the searched literature. However, based on its GHS classification, it is considered harmful if swallowed and causes skin and eye irritation.<sup>[1]</sup>

## Visualizing Safety Protocols

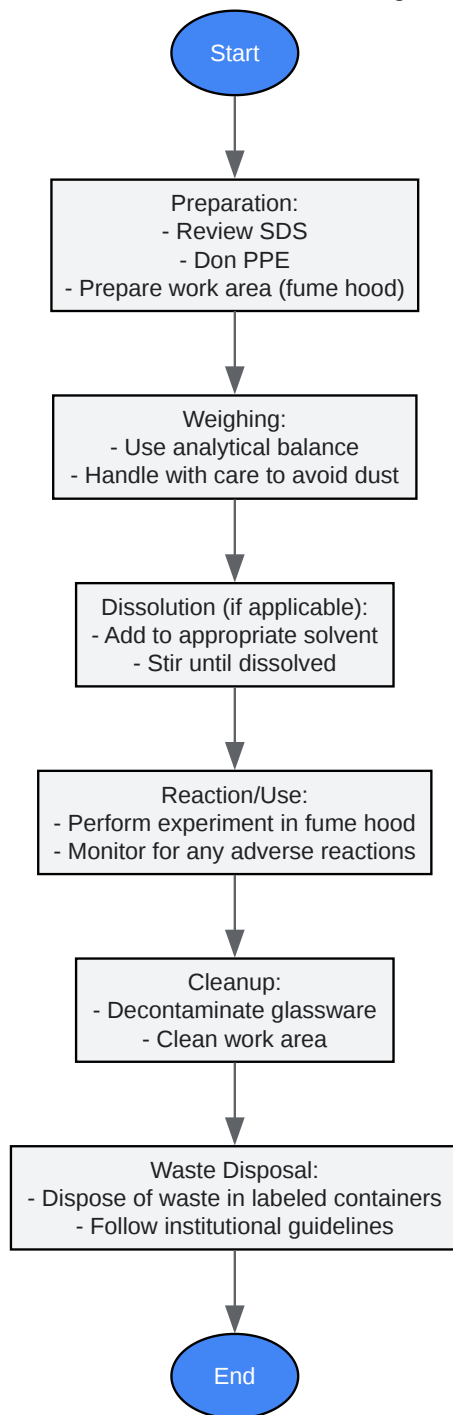
To further aid in the understanding of safety procedures, the following diagrams illustrate key workflows.

## Hazard Identification and Mitigation Workflow

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Caption: Hazard Identification and Mitigation Workflow.

## General Experimental Workflow for Handling Solid Chemicals

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Caption: General Experimental Workflow.

Disclaimer: This guide is intended for informational purposes only and should not be considered a substitute for a comprehensive Safety Data Sheet (SDS) or professional safety training. Always consult the most up-to-date SDS for **2-Amino-3-methoxybenzaldehyde** from your supplier before handling this chemical.

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## References

- 1. 2-Amino-3-methoxybenzaldehyde | 70127-96-7 [sigmaaldrich.com]
- 2. 70127-96-7|2-Amino-3-methoxybenzaldehyde|BLD Pharm [bldpharm.com]
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